

Safe Disposal of 2-Hydroxyethyl 4-nitrophenyl sulfide: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxyethyl 4-nitrophenyl sulfide

Cat. No.: B081120

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This guide provides essential safety and logistical information for the proper disposal of **2-Hydroxyethyl 4-nitrophenyl sulfide**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with standard laboratory waste management protocols.

I. Understanding the Hazards

2-Hydroxyethyl 4-nitrophenyl sulfide is a chemical compound that requires careful handling due to its potential health and environmental risks. It is harmful if swallowed, inhaled, or comes into contact with skin.^[1] It may also cause damage to the liver and kidneys through prolonged or repeated exposure if ingested.^[1] Furthermore, this compound is recognized as harmful or very toxic to aquatic life, with some classifications indicating long-lasting effects.^[1]

II. Quantitative Data Summary

The following table summarizes key quantitative data for **2-Hydroxyethyl 4-nitrophenyl sulfide**, critical for its safe handling and storage.

Property	Value	Source
Molecular Formula	C8H9NO3S	[2]
Molecular Weight	199.23 g/mol	[2]
Melting Point/Range	110 - 115 °C (230 - 239 °F)	[1]
Boiling Point/Range	279 °C (534 °F)	[1]
Partition Coefficient (n-octanol/water)	log Pow: 1.95 (Bioaccumulation is not expected)	[1]

III. Personal Protective Equipment (PPE)

Before handling **2-Hydroxyethyl 4-nitrophenyl sulfide** for any purpose, including disposal, it is mandatory to wear the appropriate personal protective equipment.

- Gloves: Wear compatible, chemical-resistant gloves.
- Clothing: Use a protective lab coat.
- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA.
- Respiratory Protection: If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.

IV. Step-by-Step Disposal Protocol

This protocol outlines the procedural steps for the safe disposal of **2-Hydroxyethyl 4-nitrophenyl sulfide** waste. This process should be carried out in a designated satellite accumulation area (SAA) within the laboratory.

1. Waste Collection:

- Solid Waste:
- Carefully collect dry waste, such as contaminated gloves, weigh paper, and bench liners, using appropriate tools (e.g., forceps, spatula).
- Avoid generating dust during collection.[\[1\]](#)

- Place all solid waste into a designated, compatible, and properly labeled hazardous waste container. The container must be in good condition, leak-proof, and have a secure lid.
- Liquid Waste (Solutions):
 - If the compound is in a solution, do not dispose of it down the drain.
 - Pour the liquid waste into a designated, compatible, and properly labeled hazardous waste container for liquids.
 - Ensure the container is tightly capped at all times, except when adding waste.

2. Waste Container Labeling:

- Clearly label the hazardous waste container with the words "HAZARDOUS WASTE".
- List all contents of the container, including "**2-Hydroxyethyl 4-nitrophenyl sulfide**" and any solvents or other chemicals present.
- Include the approximate percentage of each component.

3. Storage in Satellite Accumulation Area (SAA):

- Store the sealed and labeled waste container in a designated SAA that is at or near the point of generation and under the control of the operator.
- The SAA should be a well-ventilated area, such as a fume hood or a designated cabinet.
- Keep the container tightly closed.

4. Arranging for Waste Pickup:

- Once the waste container is full, or if waste generation is complete, arrange for its removal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow your institution's specific procedures for requesting a hazardous material pickup.

V. Spill and Emergency Procedures

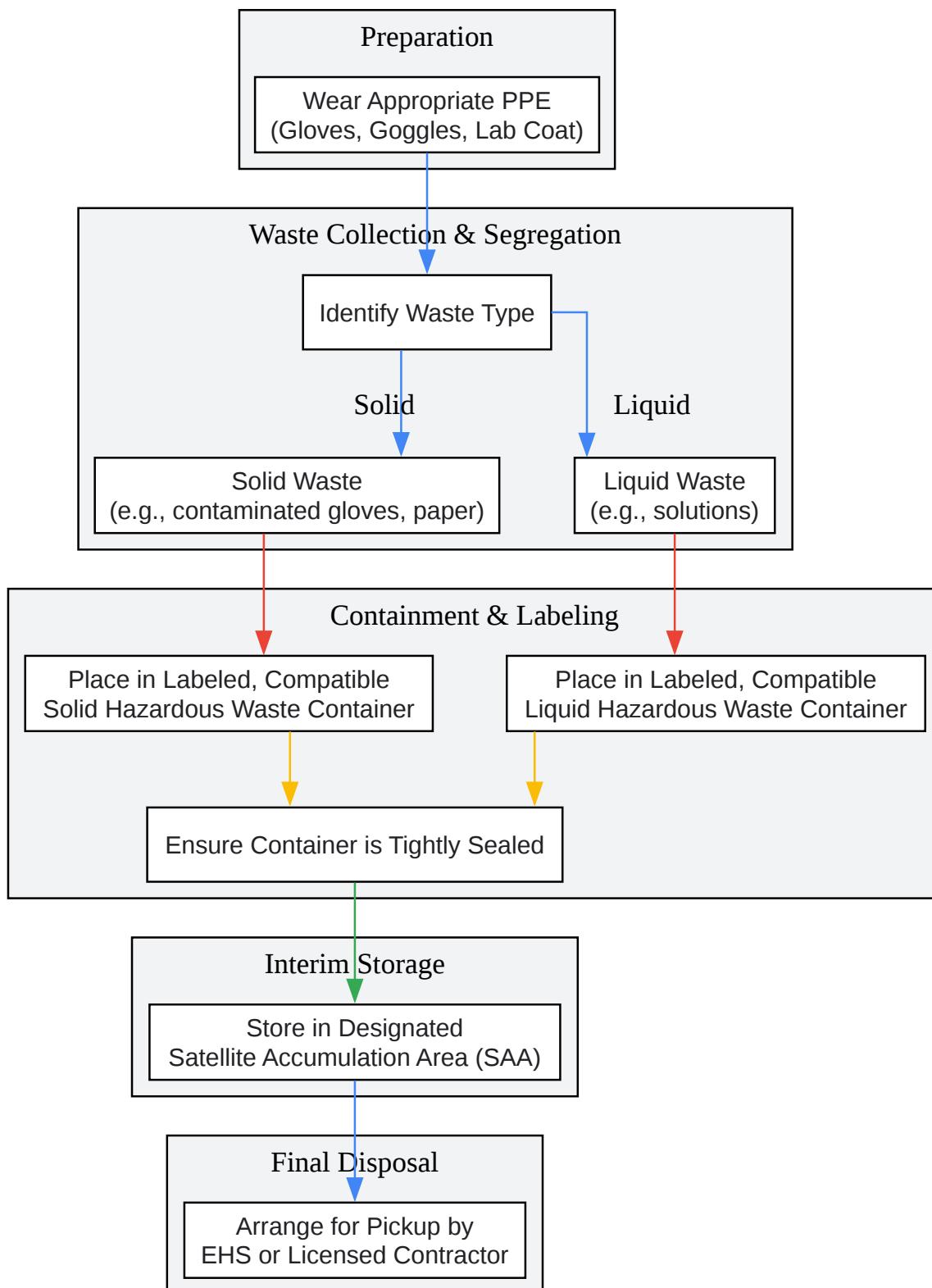
In the event of a spill or accidental exposure, follow these procedures immediately:

- Spill:
 - Evacuate the immediate area if necessary.
 - For a dry spill, carefully collect the material, avoiding dust generation, and place it in a labeled hazardous waste container.[\[1\]](#)

- Clean the affected area thoroughly.[[1](#)]
- If Inhaled: Move the individual to fresh air. If breathing stops, provide artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water or shower. Consult a physician.[[1](#)]
- In Case of Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. Call an ophthalmologist.[[1](#)]
- If Swallowed: Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most). Consult a physician.[[1](#)]

VI. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Hydroxyethyl 4-nitrophenyl sulfide**.

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Caption: Workflow for the safe disposal of **2-Hydroxyethyl 4-nitrophenyl sulfide**.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. [2abiotech.net](https://www.2abiotech.net) [2abiotech.net]
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